

Staining protocols for polyamide fibers with Acid Yellow 25

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Acid Yellow 25	
Cat. No.:	B1290562	Get Quote

Application Notes: Staining Polamides with Acid Yellow 25 Introduction

Polyamide (PA) fibers, commonly known as nylon, are synthetic polymers characterized by the presence of amide linkages in the polymer backbone. These fibers are widely used in the textile industry due to their excellent durability, elasticity, and abrasion resistance. The crystalline structure of polyamide fibers, along with the presence of terminal amino and carboxyl groups, allows for effective dyeing with various dye classes, particularly acid dyes.

Acid Yellow 25 (C.I. 18835) is a water-soluble anionic monoazo dye.[1][2][3] Its chemical structure contains sulfonic acid groups, which are present as sodium salts.[4] These groups impart a negative charge to the dye molecule in aqueous solutions, making it highly suitable for dyeing polyamide fibers through ionic interactions.[4] This document provides a detailed protocol for the staining of polyamide fibers with Acid Yellow 25, intended for researchers, scientists, and professionals in drug development who may use stained polyamide as a component in their studies.

Staining Mechanism

The staining of polyamide fibers with acid dyes is governed by the principles of ionic bonding, facilitated by an acidic environment. Under acidic conditions (typically pH 3-6), the terminal amino groups (-NH2) of the polyamide polymer chains become protonated, creating cationic



sites (-NH3+).[5][6] The anionic **Acid Yellow 25** dye, with its negatively charged sulfonate groups (-SO3-), is electrostatically attracted to these positively charged sites on the fiber.

The dyeing process involves the diffusion of the dye molecules into the amorphous regions of the polyamide fiber, followed by the formation of strong ionic bonds. In addition to ionic interactions, van der Waals forces and hydrogen bonding also contribute to the fixation of the dye molecules within the fiber matrix, resulting in good fastness properties. The rate of dyeing is critically influenced by the pH of the dyebath and the temperature, which must be carefully controlled to ensure even dye uptake and prevent rapid, uneven staining known as "barriness."

Experimental Protocols

This section outlines the necessary reagents, equipment, and a step-by-step procedure for staining polyamide fibers with **Acid Yellow 25**.

Materials and Equipment

- Substrate: Polyamide (Nylon 6 or Nylon 6,6) fabric
- Dye: Acid Yellow 25 (C.I. 18835)
- Auxiliary Chemicals:
 - Acetic Acid (CH₃COOH), glacial or 56% solution
 - Leveling Agent (e.g., a nonionic or amphoteric surfactant blend)
 - Sodium Sulfate (Na₂SO₄), anhydrous (optional, for exhaustion control)
 - Non-ionic detergent
- Equipment:
 - Laboratory-scale dyeing machine (e.g., beaker dyer, shaking water bath)
 - Beakers and graduated cylinders
 - pH meter



- Stirring rods
- Hot plate or heating mantle
- Analytical balance
- Deionized water

Staining Procedure

- Preparation of the Dyebath:
 - Calculate the required amounts of dye and auxiliary chemicals based on the weight of the fabric (owf - on weight of fabric) and the desired liquor ratio (e.g., 1:20).
 - In a beaker, dissolve the calculated amount of Acid Yellow 25 in a small amount of hot deionized water.
 - In the main dyeing vessel, add the required volume of deionized water.
 - Add the leveling agent (e.g., 1 g/L) and stir until fully dissolved.
 - Add the dissolved dye solution to the main vessel and stir to ensure homogeneity.
 - Carefully add acetic acid to adjust the pH of the dyebath to the desired range (4.5-5.5).
 Verify the pH using a calibrated pH meter.
- Dyeing Process:
 - Introduce the pre-wetted polyamide fabric into the dyebath at a starting temperature of approximately 40°C.
 - Gradually raise the temperature of the dyebath to 90-100°C at a rate of 1-2°C per minute.
 - Maintain the temperature at 90-100°C for 30-60 minutes, ensuring continuous agitation of the fabric to promote even dye penetration.
 - After the dyeing time has elapsed, begin to cool the dyebath slowly.



- · Rinsing and Washing:
 - Once the dyebath has cooled to approximately 50-60°C, remove the dyed fabric.
 - Rinse the fabric thoroughly with cold running water until the water runs clear.
 - Perform a wash cycle with a non-ionic detergent (e.g., 1 g/L) at 50°C for 10-15 minutes to remove any unfixed dye from the fiber surface.
 - Rinse the fabric again with cold water.
- Drying:
 - Gently squeeze the excess water from the fabric.
 - Air-dry the fabric or dry it in an oven at a low temperature (below 80°C).

Data Presentation

The following tables summarize the key quantitative parameters for the staining protocol and the expected fastness properties of polyamide fibers dyed with **Acid Yellow 25**.

Table 1: Staining Protocol Parameters



Parameter	Recommended Value	Unit
Acid Yellow 25	2.0	% owf
Acetic Acid	1.0	g/L
Leveling Agent	1.0	g/L
Liquor Ratio	1:20	
Initial pH	4.5 - 5.5	_
Starting Temperature	40	°C
Final Dyeing Temperature	90	°C
Dyeing Time	30	minutes
Temperature Ramp Rate	1-2	°C/minute


Table 2: Fastness Properties of Polyamide Dyed with Acid Yellow 25

Fastness Property	Test Method	Rating
Light Fastness	ISO	5-6
Wash Fastness (Fading)	ISO	4
Wash Fastness (Staining)	ISO	2-3
Perspiration Fastness (Fading)	ISO	3
Perspiration Fastness (Staining)	ISO	1-3
Oxygen Bleaching (Fading)	ISO	3
Oxygen Bleaching (Staining)	ISO	3

Note: Fastness ratings are based on a scale of 1 to 5 for staining and 1 to 8 for light fastness, where a higher number indicates better fastness. Data is sourced from supplier information and may vary depending on the specific dyeing conditions and substrate.[2]



Visualizations Signaling Pathway of Acid Dyeing on Polyamide




Click to download full resolution via product page

Caption: Mechanism of **Acid Yellow 25** binding to polyamide fibers.

Experimental Workflow for Polyamide Staining





Click to download full resolution via product page

Caption: Step-by-step workflow for staining polyamide fibers.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Leveling Agents Piedmont Chemical Industries [piedmontchemical.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. researchgate.net [researchgate.net]
- 4. jozwiak.eu [jozwiak.eu]
- 5. colorantsgroup.com [colorantsgroup.com]
- 6. jcsp.org.pk [jcsp.org.pk]
- To cite this document: BenchChem. [Staining protocols for polyamide fibers with Acid Yellow 25]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290562#staining-protocols-for-polyamide-fibers-with-acid-yellow-25]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com